

Timepidium bromide vs hyoscine-N-butylbromide parasympatholytic effects

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Timepidium Bromide

CAS No.: 35035-05-3

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Comparative Analysis of Parasympatholytic Agents

The table below summarizes the key characteristics and experimental findings for **timepidium bromide** and hyoscine-N-butylbromide based on the available research.

Feature	Timepidium Bromide	Hyoscine-N-Butylbromide (HBB)
Drug Class	Anticholinergic, Parasympatholytic [1] [2]	Anticholinergic, Antimuscarinic, Parasympatholytic [3] [4]
Primary Investigated Uses	Gastrointestinal spasms; Gastric tonus and motility [1]	Abdominal pain; Labor acceleration; Reducing imaging artefacts [5] [6] [4]

| **Key Experimental Findings** | - Significant effect on gastric tonus vs placebo [1]

- Inhibits peristaltic movement [1]
- Alters gastric blood flow in rabbits [2] | - Reduces duration of first stage of labor [5]
- Spasmolytic on cervix & female genital tract [5]
- Reduces bowel motion in medical imaging [6] | | **Mechanism of Action** | Muscarinic receptor antagonist (inferred from class) [2] | Muscarinic acetylcholine receptor antagonist [4] | | **Crosses Blood-Brain Barrier** | Information not available in search results | No (Quaternary ammonium

compound) [3] [4] | | **Common Side Effects** | Information not available in search results |
Tachycardia, dry mouth [5] [4] |

Detailed Experimental Data and Protocols

Here is a deeper dive into the key studies and methodologies for each drug.

Timepidium Bromide

A 1975 double-blind clinical trial evaluated its effects on the human stomach roentgenographically [1].

- **Participants:** 101 male human subjects.
- **Protocol:** Subjects received one of the following: **timepidium bromide**, hyoscine-N-butylbromide, prifinium bromide, or a placebo (physiological saline) in a double-blind design.
- **Methodology:** Effects on gastric tonus, peristaltic movement, and barium arrival site were assessed.
- **Outcomes:**
 - **Timepidium bromide** showed a **significantly greater hypotonic rate** and effect on gastric tonus compared to placebo.
 - All three active drugs were significantly more effective than placebo at inhibiting peristaltic movement.
 - No significant differences were found among the three active drugs for most observed values on gastric form [1].

A 1982 study on rabbits investigated its effect on blood flow.

- **Protocol:** Intravenous administration of 200 µg/kg.
- **Methodology:** Gastric and duodenal blood flow distribution was measured using 131I-labeled macroaggregated human serum albumin (MAA).
- **Outcomes:** It produced a slight increase in total gastric blood flow, with a more considerable increase in the mucosal layer of the pyloric antrum. Its effects, along with those of acetylcholine, were found to be mediated through muscarinic receptors [2].

Hyoscine-N-Butylbromide (HBB)

A 2020 systematic review and meta-analysis of 20 Randomized Controlled Trials (RCTs) assessed its effect on labor progress [5].

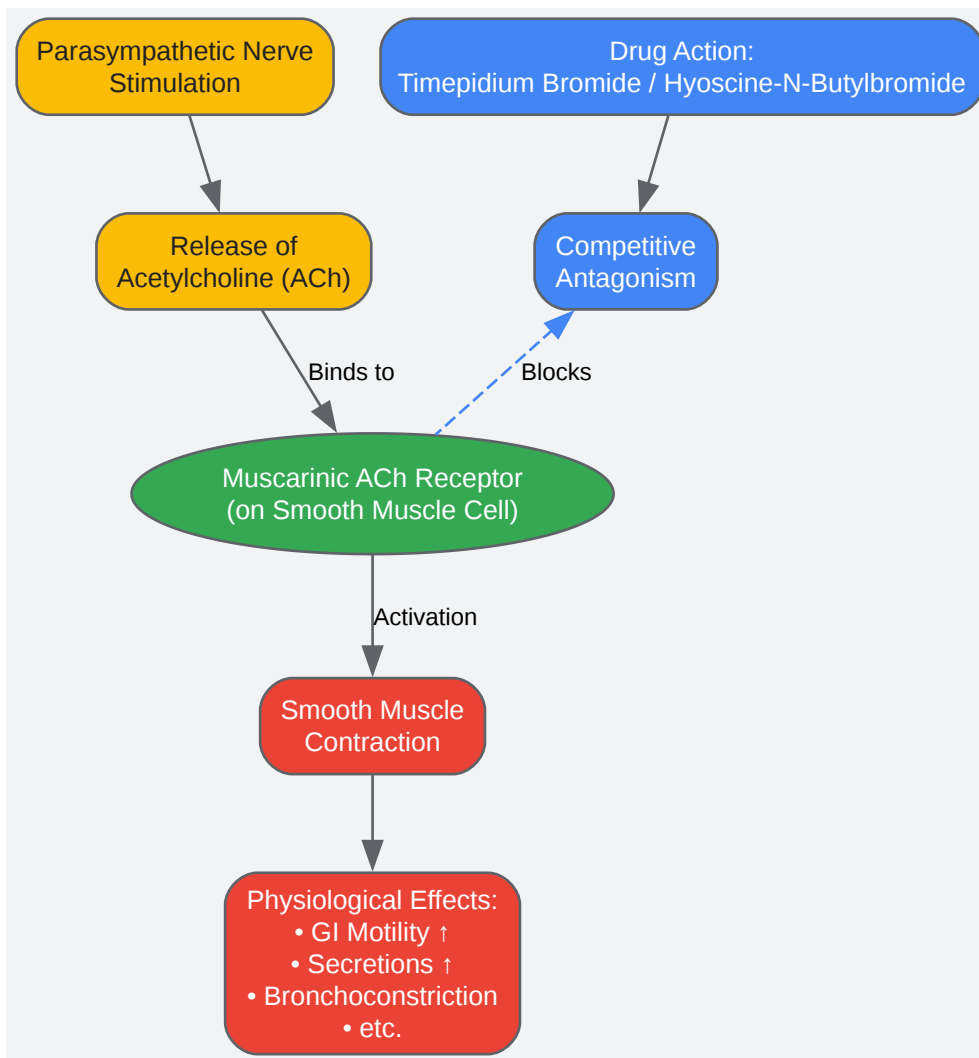
- **Participants:** 3,108 primi- or multigravida women in active labor.
- **Intervention:** HBB administered via various routes (IV, IM, oral) compared to a placebo.
- **Outcomes:**
 - Significantly reduced the duration of the **first stage of labor** (by ~58 minutes in primigravida and ~91 minutes in multigravida women).
 - Also reduced the duration of the second and third stages of labor, though to a lesser extent.
 - **No significant effect** was found on APGAR scores at 1 and 5 minutes after birth.
 - Common maternal side effects were tachycardia and dry mouth [5].

A 2021 feasibility trial evaluated HBB for improving Cone Beam CT (CBCT) image quality during radiotherapy [6].

- **Participants:** 16 patients receiving abdominal/pelvic radiotherapy.
- **Protocol:** HBB was administered via intramuscular (IM) or intravenous (IV) routes on alternate treatment fractions.
- **Methodology:** Image quality and bowel motion artefact were scored on 4-point Likert scales, with each patient acting as their own control.
- **Outcomes:**
 - A trend towards **improved image quality** and **reduced bowel motion artefact** was observed with both IM and IV HBB.
 - The drug was well-tolerated, with dry mouth being the most reported side effect (25% of patients), and had minimal impact on workflow [6].

Mechanism of Action Pathway

The following diagram illustrates the shared parasympatholytic mechanism of both drugs, which underlies their physiological effects.



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The core mechanism involves both drugs acting as **competitive antagonists at muscarinic acetylcholine receptors** in the parasympathetic nervous system [2] [4]. By blocking the binding of acetylcholine, they inhibit receptor activation, leading to **reduced smooth muscle contraction** in target organs. This spasmolytic effect explains their utility in treating abdominal cramps, accelerating labor by relaxing the cervix, and improving image quality by reducing bowel motility.

Key Comparisons and Insights for Researchers

- **Clinical Applications:** While both are spasmolytics, the researched applications differ. **Timepidium bromide** has been studied for general gastrointestinal effects [1], whereas HBB has a broader and

more extensively researched profile, including use in obstetrics and radiology [5] [6].

- **Central Effects:** A key pharmacological distinction is that HNB is a **quaternary ammonium compound** and does not cross the blood-brain barrier, thus minimizing central nervous system side effects [3] [4]. The ability of **timepidium bromide** to cross this barrier is not detailed in the available search results.
- **Evidence Base:** The evidence for HBB's effect on labor is robust, supported by a large meta-analysis [5]. However, a recent high-quality RCT found that a single 20mg IV dose did not significantly shorten labor in nulliparous women with early signs of slow progress, suggesting that the patient population and dosage regimen are critical factors [7].

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To cite this document: Smolecule. [Timepidium bromide vs hyoscine-N-butylbromide parasympatholytic effects]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b006984#timepidium-bromide-vs-hyoscine-n-butylbromide-parasympatholytic-effects]

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